

2-(Chloromethyl)morpholine hydrochloride molecular weight and formula

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Compound of Interest

Compound Name:	2-(Chloromethyl)morpholine hydrochloride
CAS No.:	144053-97-4
Cat. No.:	B1288364

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An In-depth Technical Guide to 2-(Chloromethyl)morpholine Hydrochloride

For researchers, scientists, and professionals in drug development, **2-(Chloromethyl)morpholine hydrochloride** is a pivotal chemical intermediate. Its unique structure, featuring a reactive chloromethyl group attached to a morpholine ring, renders it an essential building block for synthesizing a wide array of more complex molecules, particularly active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of its chemical properties, synthetic applications, and handling protocols, tailored for a scientific audience.

Chemical and Physical Data

The fundamental properties of **2-(Chloromethyl)morpholine hydrochloride** are summarized below. This quantitative data is essential for reaction planning, stoichiometry calculations, and safety assessments.

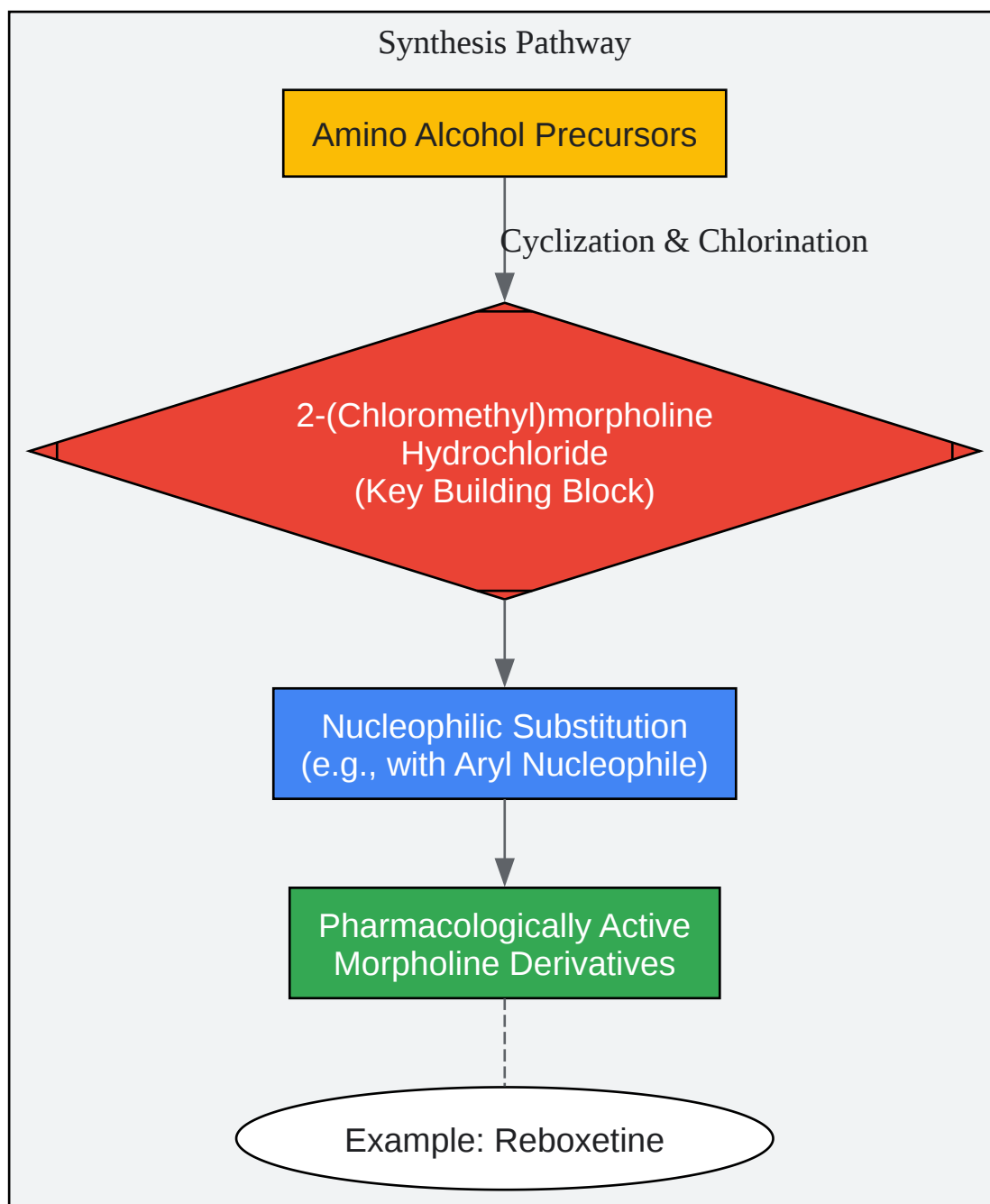
Property	Value	Citations
CAS Number	144053-97-4	[1][2][3][4][5]
Molecular Formula	C ₅ H ₁₁ Cl ₂ NO	[1][3][4][5]
Molecular Weight	172.05 g/mol	[1][2][3][4][5]
Appearance	Solid / Powder	[1][2]
Purity	Typically ≥97%	[2]
Storage Temperature	Room temperature, under inert atmosphere	[2][5]

Synthetic Applications in Drug Discovery

2-(Chloromethyl)morpholine hydrochloride serves as a crucial intermediate for introducing the morpholine methyl moiety into target molecules.[1] The chlorine atom functions as an effective leaving group, facilitating nucleophilic substitution reactions with a diverse range of nucleophiles. This reactivity is fundamental to building more complex molecular architectures common in medicinal chemistry.[1]

One of the most significant applications of this compound is in the synthesis of the antidepressant drug Reboxetine.[1] The morpholine scaffold is a privileged structure in drug design, often improving pharmacokinetic properties and providing key interaction points with biological targets.[6][7] The chloromethyl group on this specific reagent provides a direct and efficient handle for incorporating this valuable pharmacophore.

Below is a diagram illustrating the general role of **2-(Chloromethyl)morpholine hydrochloride** as a key intermediate in the synthesis of functionalized morpholine derivatives.



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Caption: Role as a key intermediate in pharmaceutical synthesis.

Experimental Protocols

The utility of **2-(Chloromethyl)morpholine hydrochloride** is primarily in its reactions following conversion to its free base form. Below is a representative experimental protocol for a

nucleophilic substitution reaction, a common application for this intermediate.

Objective: To synthesize a substituted morpholine derivative via nucleophilic attack on 2-(Chloromethyl)morpholine.

Materials:

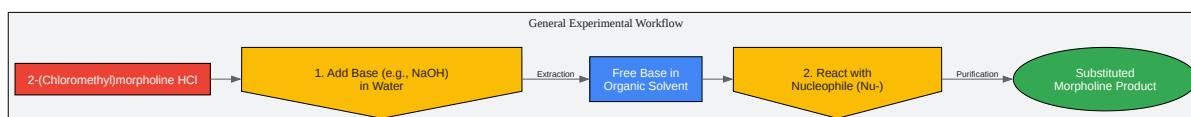
- **2-(Chloromethyl)morpholine hydrochloride**
- An appropriate nucleophile (e.g., a phenol, amine, or thiol)
- A suitable base (e.g., Sodium Hydroxide, Potassium Carbonate)
- An appropriate solvent (e.g., Toluene, DMF, Acetonitrile)
- Water
- Drying agent (e.g., anhydrous Potassium Carbonate, Magnesium Sulfate)

Protocol: General Nucleophilic Substitution

- Liberation of the Free Base:
 - Dissolve **2-(Chloromethyl)morpholine hydrochloride** in water.
 - Slowly add an aqueous solution of a base, such as sodium hydroxide, while maintaining a low temperature (e.g., <math><35^{\circ}\text{C}</math>) with an ice bath.[8]
 - Stir the reaction mixture at room temperature for a short period (e.g., 5-10 minutes) after the base addition is complete.[8]
 - Transfer the mixture to a separatory funnel.
- Extraction:
 - Extract the aqueous layer with an organic solvent like toluene.[8]
 - Combine the organic layers.

- Dry the combined organic phase over an anhydrous drying agent (e.g., potassium carbonate).[8]
- Filter to remove the drying agent. The resulting filtrate contains the 2-(Chloromethyl)morpholine free base.
- Substitution Reaction:
 - In a separate reaction vessel, dissolve the desired nucleophile and a suitable base (if required, e.g., K_2CO_3 for phenols) in a solvent like acetonitrile or DMF.[9]
 - Add the solution of 2-(Chloromethyl)morpholine free base dropwise to the nucleophile solution.
 - Heat the reaction mixture (e.g., reflux) and monitor for completion using an appropriate technique (e.g., TLC, LC-MS).
- Work-up and Purification:
 - Upon reaction completion, cool the mixture and filter off any inorganic salts.
 - Remove the solvent under reduced pressure.
 - Purify the crude product using standard laboratory techniques such as column chromatography or recrystallization to yield the final substituted morpholine product.

The workflow for this common synthetic application is visualized below.



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Caption: Workflow for a typical nucleophilic substitution reaction.

Safety and Handling

2-(Chloromethyl)morpholine hydrochloride is a hazardous substance and must be handled with appropriate safety precautions.

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[10]
- Signal Word: Warning.[2][10]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[10]
 - Skin Protection: Handle with chemical-resistant gloves. Wear a protective suit against chemicals.[10]
 - Respiratory Protection: Use a particle respirator if dust formation is likely.[10]
- Handling:
 - Use only in a well-ventilated area, preferably under a chemical fume hood.[11]
 - Avoid contact with skin, eyes, and clothing.[10][11]
 - Avoid formation of dust and aerosols.[10]
 - Wash hands thoroughly after handling.[10][11]
- Storage:
 - Keep the container tightly closed in a dry, cool, and well-ventilated place.[11]
 - Store under an inert atmosphere.[5]

In conclusion, **2-(Chloromethyl)morpholine hydrochloride** is a valuable and reactive intermediate for drug discovery and medicinal chemistry. A thorough understanding of its properties, reactivity, and handling requirements is essential for its safe and effective use in the laboratory.

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